

N-t-Boc-valacyclovir-d4 CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-t-Boc-valacyclovir-d4*

Cat. No.: B562809

[Get Quote](#)

Technical Guide: N-t-Boc-valacyclovir-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-t-Boc-valacyclovir-d4**, a deuterated, Boc-protected intermediate of the antiviral drug valacyclovir. This document summarizes its chemical properties, likely applications in experimental workflows, and the mechanism of action of the active drug it is derived from.

Core Compound Data

N-t-Boc-valacyclovir-d4 is a stable isotope-labeled derivative of N-t-Boc-valacyclovir. The incorporation of four deuterium atoms makes it a valuable tool in analytical and research settings, particularly for pharmacokinetic and metabolism studies.

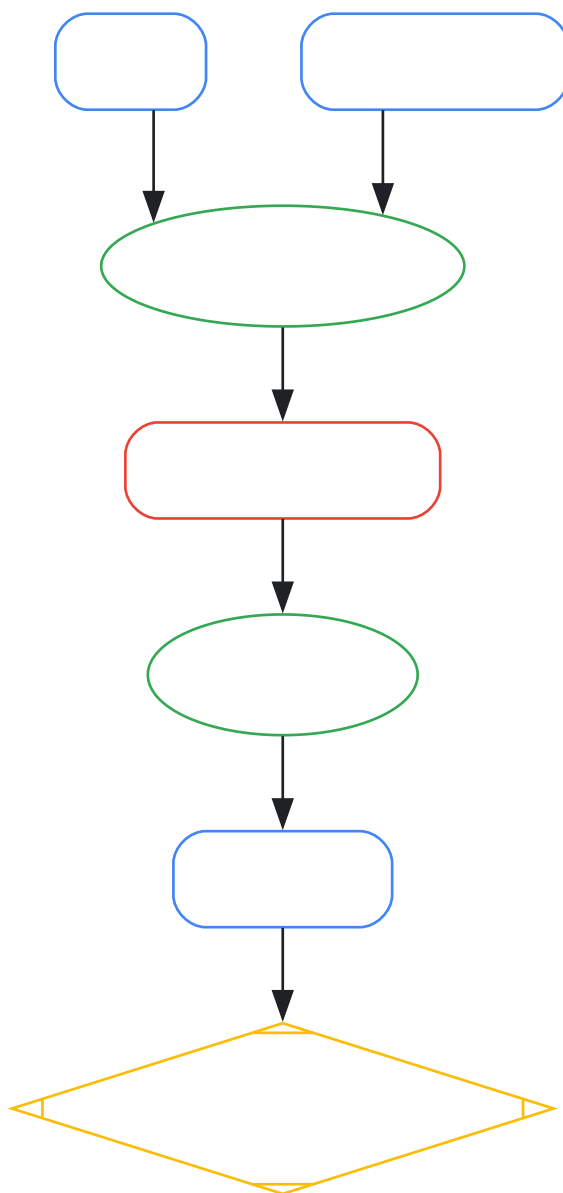
Property	Value	Citation
CAS Number	1346617-11-5	[1]
Molecular Formula	C ₁₈ H ₂₄ D ₄ N ₆ O ₆	[1]
Molecular Weight	428.48 g/mol	[1]
Synonyms	N-tert-Butoxycarbonyl-L-valine-2-[(2-amino-1,6-dihydro-6-oxo-9H-purin-9-yl)methoxy]ethyl-d4 Ester, N-T-Boc-Valacyclovir D4	[1]

Synthetic Pathway and Experimental Application

N-t-Boc-valacyclovir-d4 serves as a key intermediate in the synthesis of deuterated valacyclovir (Valacyclovir-d4). The tert-butoxycarbonyl (Boc) group is a common protecting group for the amine in the valine moiety, which is later removed. The primary application of a deuterated compound like **N-t-Boc-valacyclovir-d4** is as an internal standard in analytical methodologies such as mass spectrometry for the accurate quantification of its non-deuterated counterpart.

While specific experimental protocols for **N-t-Boc-valacyclovir-d4** are not readily available in public literature, a general workflow for its synthesis and use can be inferred from standard organic chemistry practices and the synthesis of valacyclovir itself.

Logical Workflow: Synthesis and Application



[Click to download full resolution via product page](#)

Caption: General synthetic workflow for Valacyclovir-d4 and its application.

Mechanism of Action of Valacyclovir

Valacyclovir is a prodrug of acyclovir, meaning it is converted into its active form, acyclovir, within the body. Acyclovir is a potent antiviral agent that targets herpes viruses. The mechanism of action involves several key steps that ultimately inhibit viral DNA replication.

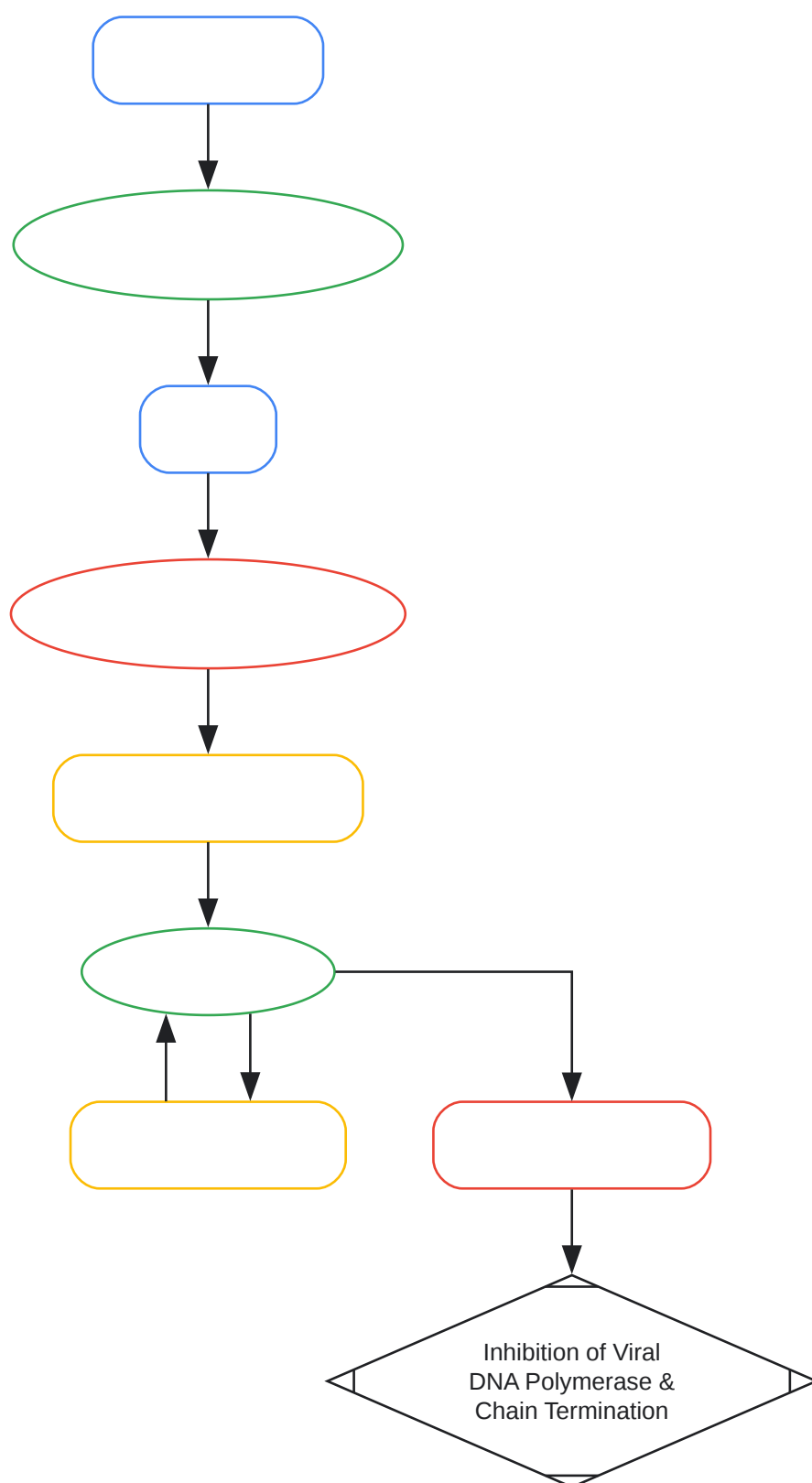
Upon oral administration, valacyclovir is rapidly absorbed and converted to acyclovir and the amino acid L-valine by intestinal and/or hepatic first-pass metabolism.[2] The antiviral activity is then exerted by acyclovir.

The key to acyclovir's selective toxicity for virus-infected cells is its initial phosphorylation by a virus-encoded enzyme, thymidine kinase (TK).[2] This viral TK is far more efficient at phosphorylating acyclovir than the host cell's TK.[2] Cellular enzymes then further phosphorylate acyclovir monophosphate to acyclovir triphosphate, the active form of the drug.[2]

Acyclovir triphosphate inhibits viral DNA synthesis in three ways:

- Competitive inhibition of the viral DNA polymerase.[2]
- Incorporation into the growing viral DNA chain, leading to its termination.[2]
- Inactivation of the viral DNA polymerase.[2]

Signaling Pathway: Valacyclovir to Acyclovir Triphosphate



[Click to download full resolution via product page](#)

Caption: Activation pathway of Valacyclovir to the active Acyclovir Triphosphate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-t-Boc-valacyclovir-d4 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. accessdata.fda.gov [accessdata.fda.gov]
- To cite this document: BenchChem. [N-t-Boc-valacyclovir-d4 CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b562809#n-t-boc-valacyclovir-d4-cas-number-and-molecular-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com